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# Application of Bacilysin as a Biocontrol Agent: Application Notes and Protocols

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## Introduction

**Bacilysin**, a simple dipeptide antibiotic produced by various Bacillus species, is emerging as a potent biocontrol agent with a broad spectrum of activity against bacteria, fungi, and algae.[1] [2][3] Its straightforward structure, comprised of L-alanine and the non-proteinogenic amino acid L-anticapsin, belies its significant antimicrobial efficacy.[1][4] This document provides detailed application notes, quantitative data summaries, and experimental protocols to guide researchers in harnessing the potential of **bacilysin** for biocontrol applications.

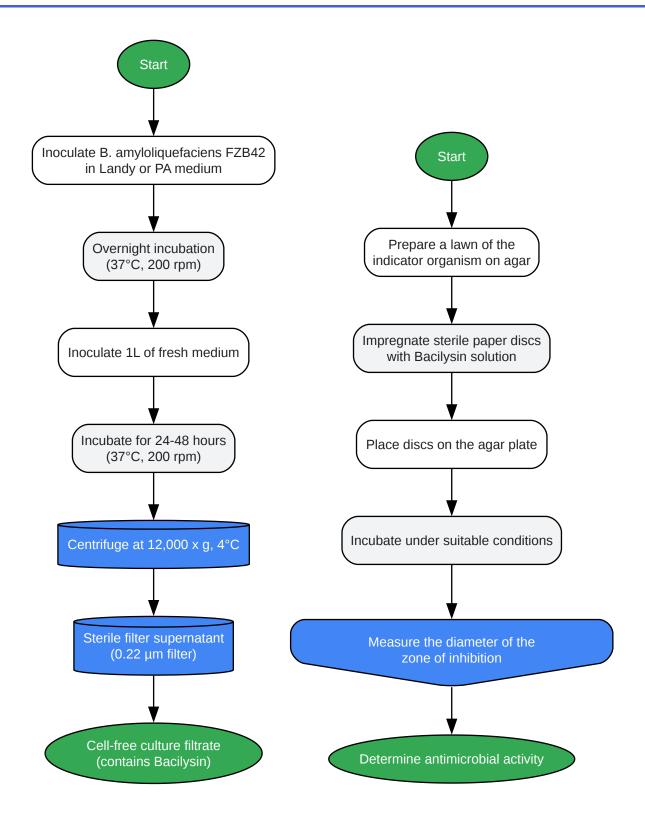
# **Mechanism of Action**

**Bacilysin** itself is a pro-drug and does not exhibit direct antimicrobial activity. Upon transport into a susceptible cell, it is hydrolyzed by intracellular peptidases, releasing L-anticapsin.[1][5] L-anticapsin then acts as a competitive inhibitor of glucosamine-6-phosphate synthase (GlcN6P synthase).[1][2][6] This enzyme is crucial for the biosynthesis of N-acetylglucosamine, a fundamental component of peptidoglycan in bacterial cell walls and mannoproteins in fungal cell walls.[1][7] The inhibition of this pathway leads to the disruption of cell wall synthesis, ultimately resulting in cell lysis and death.[2][7]









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